

Application Notes and Protocols: Koenigs-Knorr Glycosylation using Acetobromocellobiose

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Compound of Interest

Compound Name: **Acetobromocellobiose**

Cat. No.: **B079220**

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Introduction

The Koenigs-Knorr glycosylation is a cornerstone reaction in carbohydrate chemistry, enabling the formation of glycosidic bonds.^{[1][2]} This method involves the reaction of a glycosyl halide with an alcohol in the presence of a promoter, typically a heavy metal salt.^{[1][2]}

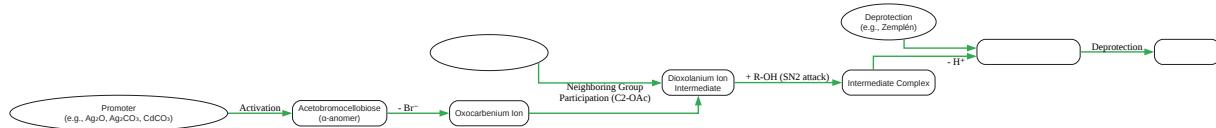
Acetobromocellobiose, a disaccharide glycosyl donor, is a valuable building block for the synthesis of various cellobiosides, which are of significant interest in drug development, materials science, and glycobiology. The presence of the acetyl protecting groups, particularly at the C-2 position, plays a crucial role in directing the stereochemical outcome of the reaction, generally favoring the formation of the 1,2-trans (β) glycosidic linkage through neighboring group participation.^[1]

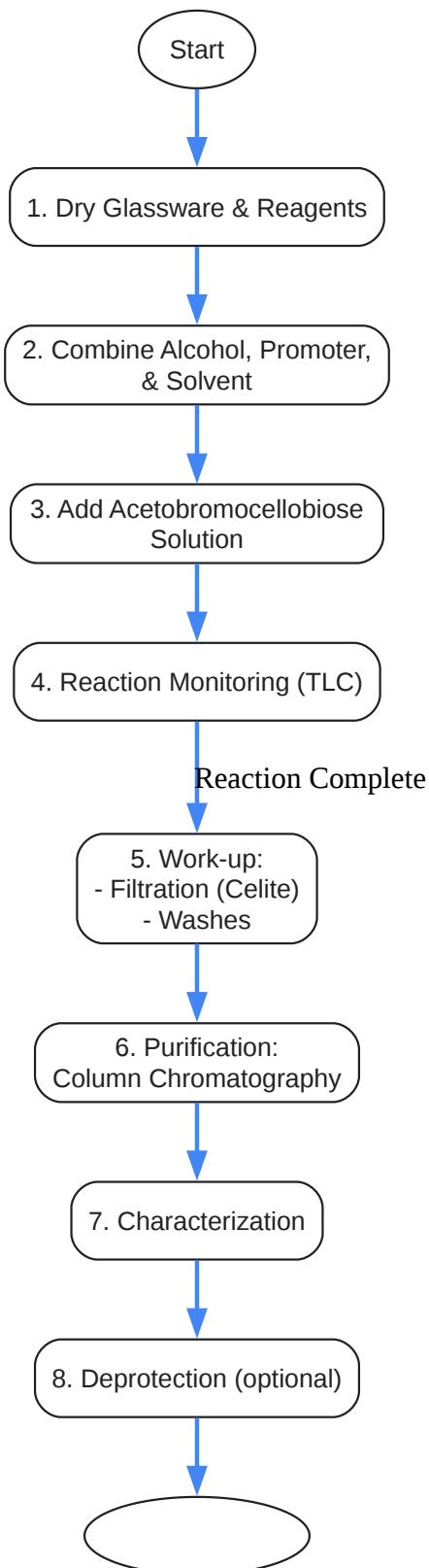
These application notes provide a detailed overview of the Koenigs-Knorr glycosylation using **acetobromocellobiose**, including the reaction mechanism, experimental protocols, and a summary of reaction conditions and yields.

Reaction Mechanism

The Koenigs-Knorr reaction proceeds through a series of steps involving the activation of the glycosyl bromide by a promoter, followed by nucleophilic attack by the alcohol. The acetyl group at the C-2 position provides anchimeric assistance, leading to the formation of a

dioxolanium ion intermediate. This intermediate is then attacked by the alcohol from the opposite face, resulting in the stereoselective formation of the β -glycoside.



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References

- 1. Koenigs–Knorr reaction - Wikipedia [en.wikipedia.org]
- 2. Koenigs-Knorr_reaction [chemeurope.com]
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